

Tamra-peg4-nhs: A Technical Guide for Bioconjugation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tamra-peg4-nhs

Cat. No.: B12367344

[Get Quote](#)

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the core attributes and applications of **Tamra-peg4-nhs**. This document provides detailed information on its physicochemical properties, experimental protocols for bioconjugation, and a visual representation of the labeling workflow.

Core Properties of Tamra-peg4-nhs

Tamra-peg4-nhs (Tetramethylrhodamine-polyethylene glycol-N-hydroxysuccinimide ester) is a fluorescent labeling reagent widely used in biological research. It combines the bright and photostable fluorophore TAMRA with a hydrophilic 4-unit polyethylene glycol (PEG) spacer and an amine-reactive N-hydroxysuccinimide (NHS) ester. This structure makes it an ideal tool for covalently labeling proteins, antibodies, oligonucleotides, and other amine-containing molecules. The PEG spacer enhances the solubility of the labeled molecule and reduces steric hindrance.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Tamra-peg4-nhs** are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	774.81 g/mol	[1] [2] [3]
Alternate Molecular Weight	774.82 g/mol	[4] [5]
Chemical Formula	C ₄₀ H ₄₆ N ₄ O ₁₂	
Exact Mass	774.3112 g/mol	
Solubility	Soluble in DMSO and DMF	
Excitation Maximum (λ _{ex})	~555 nm	
Emission Maximum (λ _{em})	~580 nm	

Experimental Protocols

The following section provides a detailed methodology for labeling biomolecules with **Tamra-peg4-nhs**. The protocol is generalized for proteins and can be adapted for other amine-containing molecules like oligonucleotides.

General Protein Labeling Protocol

This protocol outlines the steps for conjugating **Tamra-peg4-nhs** to a protein containing primary amines (e.g., lysine residues).

Materials:

- **Tamra-peg4-nhs**
- Protein of interest
- Anhydrous Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF)
- Reaction Buffer: 0.1 M sodium bicarbonate or phosphate buffer, pH 8.3-8.5. Note: Avoid buffers containing primary amines, such as Tris, as they will compete with the labeling reaction.
- Quenching Buffer: 1 M Tris-HCl, pH 7.5 (optional)

- Purification column (e.g., desalting column, size-exclusion chromatography)

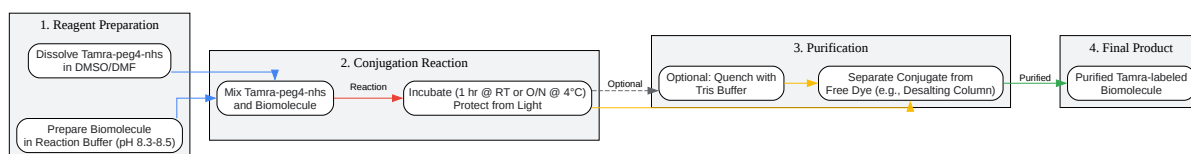
Procedure:

- Reagent Preparation:
 - Allow the vial of **Tamra-peg4-nhs** to equilibrate to room temperature before opening to prevent moisture condensation.
 - Prepare a fresh 10 mg/mL stock solution of **Tamra-peg4-nhs** in anhydrous DMSO or DMF. This solution should be used immediately as NHS esters are susceptible to hydrolysis.
- Protein Preparation:
 - Dissolve the protein of interest in the reaction buffer at a concentration of 1-10 mg/mL.
- Conjugation Reaction:
 - Calculate the required amount of **Tamra-peg4-nhs**. A molar excess of 5-10 fold of the dye to the protein is a common starting point. The optimal ratio may need to be determined empirically.
 - Add the calculated volume of the **Tamra-peg4-nhs** stock solution to the protein solution while gently vortexing.
 - Incubate the reaction for 1 hour at room temperature or overnight on ice, protected from light.
- Quenching the Reaction (Optional):
 - To stop the labeling reaction, you can add a quenching buffer, such as 1 M Tris-HCl, to a final concentration of 50 mM. Incubate for 15 minutes. This step is optional and is used to consume any unreacted NHS ester.
- Purification of the Conjugate:

- Remove the unreacted **Tamra-peg4-nhs** and byproducts by passing the reaction mixture through a desalting column or by using size-exclusion chromatography.
- Collect the fractions containing the labeled protein. The success of the labeling can be confirmed by measuring the absorbance of the conjugate at 280 nm (for the protein) and ~555 nm (for TAMRA).
- Storage:
 - Store the purified Tamra-labeled protein at 4°C for short-term storage or at -20°C for long-term storage, protected from light.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the bioconjugation of **Tamra-peg4-nhs** to a primary amine-containing biomolecule.



[Click to download full resolution via product page](#)

*Bioconjugation workflow using **Tamra-peg4-nhs**.*

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Amine-Reactive Crosslinker Chemistry | Thermo Fisher Scientific - HK [thermofisher.com]
- 2. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 3. TAMRA-PEG4-NHS ester | TargetMol [targetmol.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. interchim.fr [interchim.fr]
- To cite this document: BenchChem. [Tamra-peg4-nhs: A Technical Guide for Bioconjugation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12367344#tamra-peg4-nhs-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com